

In-depth Technical Guide on Acid Red 111 (CAS 6358-57-2)

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Compound of Interest

Compound Name: Acid Red 111

Cat. No.: B1630594

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An examination of the available scientific data on **Acid Red 111** reveals its primary application as an industrial dye, with limited, though emerging, exploration into its biological activities. This guide synthesizes the current understanding of its physicochemical properties, toxicological profile, and potential research applications, while also highlighting areas where further investigation is warranted.

Physicochemical Properties

Acid Red 111, a disazo dye, is characterized by its vibrant red color and solubility in water. Its key physicochemical properties are summarized below, providing a foundational understanding of its chemical nature.

| Property | Value | Reference |
|-------------------|---|---|
| CAS Number | 6358-57-2 | General |
| Molecular Formula | C ₃₇ H ₂₈ N ₄ Na ₂ O ₁₀ S ₃ | [1] [2] |
| Molecular Weight | 830.8 g/mol | [1] [2] |
| Appearance | Yellowish-red powder | [3] [4] |
| Solubility | Soluble in water (25 g/L at 90 °C) | [3] |
| Spectral Data | Maximum absorption in the visible range of 450-550 nm, with a peak at 510 nm. | |

Toxicological Profile

The toxicological assessment of **Acid Red 111** indicates potential hazards that necessitate careful handling and disposal. While comprehensive quantitative data is limited in publicly accessible literature, existing studies point towards cytotoxic and genotoxic effects.

Cytotoxicity: Research has indicated that **Acid Red 111** exhibits cytotoxic effects. One study demonstrated potent cytotoxicity in human lung fibroblast (WI-38) cells, suggesting a mechanism involving the induction of oxidative stress.

Genotoxicity: In vitro studies, such as the Ames test, have suggested that **Acid Red 111** may have mutagenic properties. Furthermore, observations of chromosomal aberrations in mammalian cells exposed to the dye raise concerns about its potential carcinogenicity.

Environmental Impact: Studies have shown that **Acid Red 111** can persist in the environment, posing a risk to aquatic ecosystems. Its degradation products have been reported to be toxic to marine life.

Quantitative Data Summary: Specific LD₅₀ and IC₅₀ values for **Acid Red 111** are not widely reported in the available literature. A safety data sheet mentions "possible risks of irreversible effects," though this is not further quantified. The Canadian Environmental Protection Act assessment concluded that it is not harmful to the general population at current exposure

levels, but also noted that analogues of **Acid Red 111** raise concerns regarding potential genotoxicity and carcinogenicity.

Research Applications and Experimental Considerations

While primarily an industrial colorant, **Acid Red 111** has been noted for several biological activities that may warrant further investigation by researchers.

Biological Staining: **Acid Red 111** has been mentioned as a biological stain, particularly for red blood cells, and as a counterstain in neuropathology. However, specific and validated protocols for these applications are not readily available in scientific literature. Researchers interested in this application would need to undertake optimization studies.

Workflow for Developing a Staining Protocol:

Caption: A generalized workflow for developing a novel histological staining protocol.

Inhibitory Activities: Preliminary findings suggest that **Acid Red 111** possesses inhibitory properties against certain biological targets:

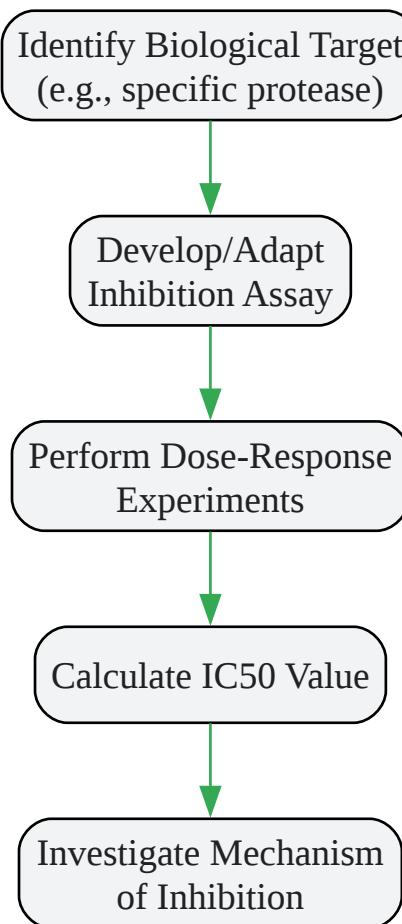
- **Protease Activity:** It has been shown to exhibit protease activity, though the specific proteases and the nature of this activity are not well-defined.
- **Antifungal Activity:** **Acid Red 111** has demonstrated the ability to inhibit the growth of the fungus *Ganoderma lucidum*.
- **Fatty Acid Inhibition:** There is also evidence to suggest it can inhibit fatty acids.

Experimental Protocol: General Protease Inhibition Assay (Conceptual) The following is a generalized protocol for assessing the protease inhibitory activity of a compound like **Acid Red 111**. This would require significant adaptation and validation.

- **Reagent Preparation:**
 - Prepare a stock solution of **Acid Red 111** in a suitable solvent (e.g., DMSO or water).

- Prepare a solution of the target protease in an appropriate assay buffer.
- Prepare a solution of a fluorogenic protease substrate.
- Assay Procedure:
 - In a 96-well microplate, add the assay buffer, the protease solution, and varying concentrations of **Acid Red 111**.
 - Include control wells with no inhibitor (positive control) and no enzyme (negative control).
 - Pre-incubate the plate to allow for potential binding of the inhibitor to the enzyme.
 - Initiate the reaction by adding the fluorogenic substrate to all wells.
 - Monitor the fluorescence intensity over time using a plate reader. A decrease in the rate of fluorescence increase in the presence of **Acid Red 111** would indicate inhibition.
- Data Analysis:
 - Calculate the percentage of inhibition for each concentration of **Acid Red 111**.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine the IC₅₀ value.

Logical Relationship for Investigating Inhibitory Activity:



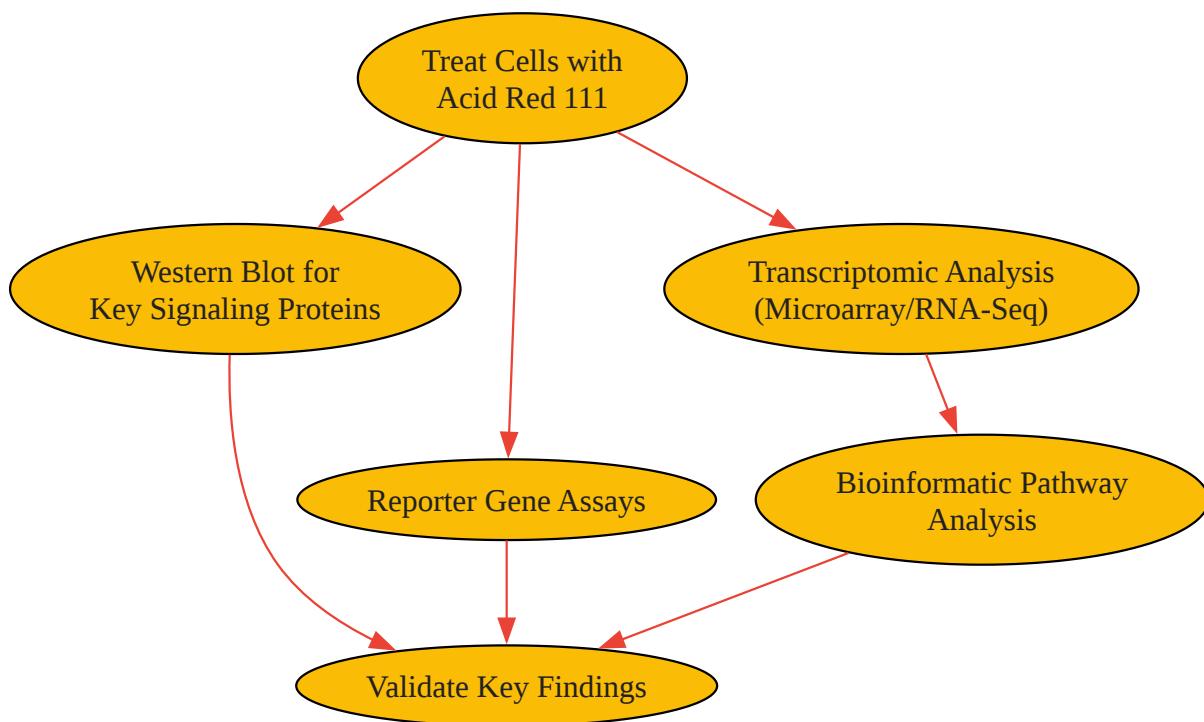
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Caption: Logical flow for characterizing the inhibitory potential of a compound.

Signaling Pathway Involvement

Currently, there is no direct evidence in the scientific literature linking **Acid Red 111** to specific cellular signaling pathways. The observation that it may induce oxidative stress suggests a potential interaction with pathways sensitive to reactive oxygen species (ROS), such as the Nrf2/KEAP1 pathway or MAP kinase pathways. However, this remains speculative and requires dedicated research to elucidate.

Proposed Workflow for Investigating Signaling Pathway Modulation:



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Caption: An experimental workflow to investigate the impact of a compound on cellular signaling.

Conclusion and Future Directions

Acid Red 111 is a well-characterized dye with established physicochemical properties. However, its biological activities and toxicological profile are not yet fully understood. For researchers, scientists, and drug development professionals, **Acid Red 111** presents a molecule with intriguing but largely unexplored potential. Future research should focus on:

- Quantitative Toxicological Studies: Determining specific LD50 and IC50 values in a range of cell lines and animal models.
- Elucidation of Mechanisms: Investigating the precise mechanisms behind its observed cytotoxic, genotoxic, and inhibitory activities.

- Protocol Development: Establishing and validating detailed experimental protocols for its use in biological research.
- Signaling Pathway Analysis: Identifying and characterizing its effects on specific cellular signaling pathways.

Such studies are essential to move beyond its current industrial applications and to ascertain any true potential for this compound in the fields of biological research and drug development.

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References

- 1. Assay for Protealysin-like Protease Inhibitor Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. static.miltenyibiotec.com [static.miltenyibiotec.com]
- 4. benchchem.com [benchchem.com]
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